

A Comprehensive Technical Guide to the Safe Handling of 2-(2-Nitrophenyl)ethanamine

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Compound of Interest

Compound Name: 2-(2-Nitrophenyl)ethanamine

Cat. No.: B1314092

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **2-(2-Nitrophenyl)ethanamine** (CAS No: 33100-15-1), a chemical intermediate utilized in various research and development applications, including the synthesis of CGRP receptor antagonists. [1] Adherence to stringent safety protocols is paramount when working with this and related nitro compounds to mitigate potential risks. This document outlines the known hazards, recommended handling procedures, and emergency responses.

Hazard Identification and Classification

While a definitive, universally adopted hazard classification for **2-(2-Nitrophenyl)ethanamine** is not consistently available across all sources, related compounds and available safety data sheets (SDS) suggest that it should be handled as a substance with potential for acute toxicity, skin and eye irritation, and possible respiratory irritation. The hydrochloride salt of the related compound, (S)-1-(2-Nitrophenyl)ethanamine, is classified as harmful if swallowed, causing skin irritation, serious eye irritation, and potential respiratory irritation.[2]

GHS Hazard Statements for a Related Compound ((S)-1-(2-Nitrophenyl)ethanamine hydrochloride):[2]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Based on this, it is prudent to handle **2-(2-Nitrophenyl)ethanamine** with a similar level of caution.

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is a prerequisite for its safe handling.

Property	Value	Source
Molecular Formula	C8H10N2O2	[1] [3] [4]
Molecular Weight	166.18 g/mol	[1] [3] [5]
Appearance	Red to Dark Red Oil	[1]
Boiling Point	147 °C at 13 Torr	[1]
Density	1.206 ± 0.06 g/cm³ (Predicted)	[1]
Solubility	Slightly soluble in Chloroform and Methanol	[1]
pKa	9.37 ± 0.10 (Predicted)	[1]
Storage Temperature	2-8°C	[3] [6]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are critical for minimizing exposure.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[\[7\]](#)

- Install safety showers and eye wash stations in the immediate work area.[\[7\]](#)

Personal Protective Equipment (PPE):

PPE Type	Specification	Rationale
Eye/Face Protection	Government-approved safety glasses with side shields or goggles. A face shield may be necessary for splash hazards. [2] [7]	To prevent eye contact which can cause serious irritation. [2]
Skin Protection	Compatible chemical-resistant gloves (inspect before use). A lab coat or protective clothing is mandatory. Protective boots may be required depending on the scale of work. [7] [8]	To avoid skin contact which can lead to irritation. [2]
Respiratory Protection	A government-approved respirator should be used if ventilation is inadequate or if aerosols or dust are generated. [7] [8]	To prevent inhalation which may cause respiratory irritation. [2]

Hygiene Measures:

- Wash hands thoroughly after handling and before eating, drinking, or smoking.[\[2\]](#)[\[7\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[7\]](#)
- Contaminated clothing should be removed and washed before reuse.[\[9\]](#)

Safe Handling and Storage

Handling:

- Avoid breathing vapors, mists, or gas.[\[2\]](#)[\[7\]](#)

- Avoid contact with skin and eyes.[[2](#)][[7](#)]
- Avoid prolonged or repeated exposure.[[7](#)]
- Use in a well-ventilated place.[[7](#)]

Storage:

- Keep containers tightly closed and upright.[[7](#)]
- Store in a dry, cool, and well-ventilated place.[[7](#)][[9](#)]
- Recommended storage temperature is between 2-8°C.[[3](#)][[6](#)]
- Store away from incompatible materials such as oxidizing agents and acids.[[8](#)][[9](#)]
- Avoid overheating.[[7](#)]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Protocol
If Swallowed	Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.[7]
If on Skin	Wash off with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.[2][7][9]
If Inhaled	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Consult a physician.[2][7]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[2][8][9]

Always show the safety data sheet to the attending medical professional.[2]

Accidental Release Measures

Personal Precautions:

- Use personal protective equipment.[2]
- Ensure adequate ventilation.[2]
- Evacuate personnel to safe areas.[2]
- Avoid breathing dust or vapors.[2]

Environmental Precautions:

- Prevent the product from entering drains.[2][9]

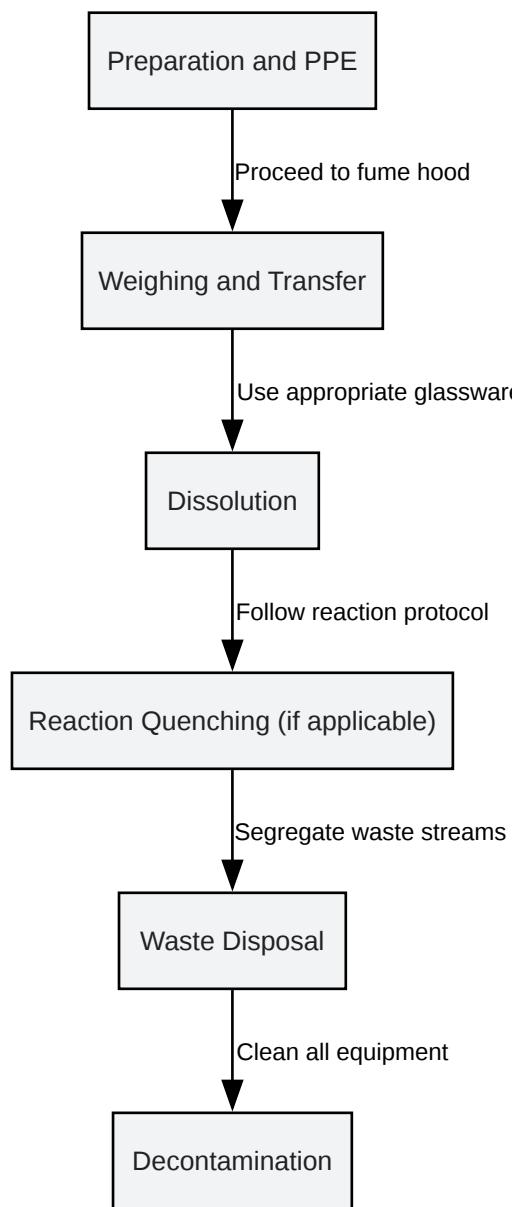
Methods for Cleaning Up:

- For small spills, wipe dry, place in a sealed bag for waste disposal.[7]
- For larger spills, sweep up and shovel into suitable, closed containers for disposal.[2][10]
- Avoid creating dust.[2]
- Ventilate the area and wash the spill site after material pickup is complete.[7]

Experimental Protocols: Best Practices

While specific experimental protocols for every application of **2-(2-Nitrophenyl)ethanamine** are beyond the scope of this guide, the following general workflow outlines best practices for handling this chemical in a laboratory setting.

Workflow for Handling **2-(2-Nitrophenyl)ethanamine**:



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Caption: A generalized workflow for the safe handling of **2-(2-Nitrophenyl)ethanamine** in a laboratory setting.

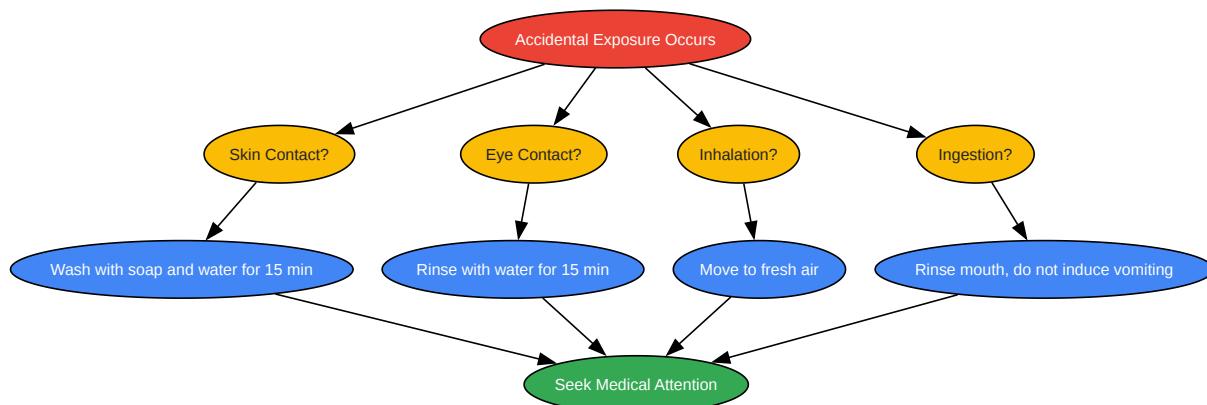
Detailed Steps:

- Preparation and PPE: Before handling the chemical, ensure the work area (fume hood) is clean and uncluttered. Don all required PPE, including safety glasses, a lab coat, and chemical-resistant gloves.

- Weighing and Transfer: As **2-(2-Nitrophenyl)ethanamine** is an oil, use a tared container for weighing. Conduct all transfers within the fume hood to minimize inhalation exposure. Use a clean pipette or syringe for transferring the liquid.
- Dissolution: When dissolving in solvents like chloroform or methanol, add the amine to the solvent slowly while stirring to ensure proper mixing. Be mindful of any potential exothermic reactions.
- Reaction Quenching: If used in a chemical reaction, follow the specific quenching procedure outlined in the experimental protocol. Quenching should be done cautiously, especially if reactive reagents are present.
- Waste Disposal: Dispose of all waste, including empty containers and contaminated materials, in accordance with local, state, and federal regulations. Do not pour chemical waste down the drain.
- Decontamination: Thoroughly clean all glassware and equipment used. Wipe down the work surface in the fume hood. Remove and dispose of gloves properly, and wash hands thoroughly.

Signaling Pathways and Logical Relationships

The following diagram illustrates a decision-making process in the event of an accidental exposure.



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Caption: A decision tree for first aid response to accidental exposure to **2-(2-Nitrophenyl)ethanamine**.

This technical guide is intended to provide comprehensive safety and handling information for **2-(2-Nitrophenyl)ethanamine**. It is imperative that all users of this chemical supplement this information with their institution's specific safety protocols and exercise due diligence in its handling.

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